

Physical and chemical properties of DL-threo-PDMP hydrochloride.

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Compound of Interest

Compound Name: *DL-threo-PDMP hydrochloride*

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A Comprehensive Technical Guide to DL-threo-PDMP Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-threo-1-phenyl-2-decanoylamino-3-morpholino-1-propanol hydrochloride (**DL-threo-PDMP hydrochloride**) is a synthetic analog of ceramide and a potent, competitive inhibitor of the enzyme glucosylceramide synthase (GCS).[1][2] By blocking the first committed step in the biosynthesis of most glycosphingolipids, **DL-threo-PDMP hydrochloride** serves as a critical tool in glycobiology and has emerged as a molecule of interest in cancer research and other therapeutic areas.[2][3] Its ability to induce the accumulation of intracellular ceramide triggers significant downstream cellular events, including apoptosis and autophagy.[2][4] This technical guide provides an in-depth overview of the physical and chemical properties, experimental protocols, and key signaling pathways associated with **DL-threo-PDMP hydrochloride**.

Physical and Chemical Properties

DL-threo-PDMP hydrochloride is a white solid, and its key physicochemical properties are summarized in the tables below.

Table 1: General Properties of **DL-threo-PDMP Hydrochloride**

Property	Value	Reference(s)
Synonyms	(±)-threo-PDMP hydrochloride, PDMP hydrochloride	
CAS Number	80938-69-8	[1]
Molecular Formula	C ₂₃ H ₃₈ N ₂ O ₃ · HCl	[1][5]
Molecular Weight	427.02 g/mol	[6]
Physical Form	Solid, powder	
Color	White	
Purity	≥98% (by HPLC or TLC)	

Table 2: Solubility of **DL-threo-PDMP Hydrochloride**

Solvent	Solubility	Reference(s)
Water	50 mg/mL (clear, colorless solution)	[6]
Dimethylformamide (DMF)	25 mg/mL	[1]
Dimethyl sulfoxide (DMSO)	30 mg/mL	[1]
Ethanol	50 mg/mL	[1]
Methanol	Soluble	
Ethanol:PBS (pH 7.2) (1:5)	0.05 mg/mL	[1]

Table 3: Storage and Stability of **DL-threo-PDMP Hydrochloride**

Condition	Stability	Reference(s)
Long-term Storage	-20°C	
Shipping	Ambient temperature	
General Stability	Stable for at least 4 years when stored properly	[1]

Note: A specific melting point for **DL-threo-PDMP hydrochloride** is not readily available in the reviewed literature.

Experimental Protocols

Synthesis of DL-threo-PDMP Hydrochloride

While a detailed, step-by-step protocol for the synthesis of the hydrochloride salt is not explicitly available, the general synthesis of the parent compound, 1-phenyl-2-decanoylamino-3-morpholino-1-propanol, has been described. The process typically involves the separation of diastereomers and enantiomers from a synthesized mixture. The hydrochloride salt can then be prepared by treating the free base with ethanolic hydrogen chloride.[\[7\]](#)

Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method to assess the purity of **DL-threo-PDMP hydrochloride**. Although a specific, detailed protocol for this exact compound is not fully outlined in the literature, a general approach can be inferred from methods used for similar compounds.

General HPLC Parameters:

- Column: A C18 or similar reverse-phase column is typically used.
- Mobile Phase: A gradient of acetonitrile and water, often with an additive like formic acid or trifluoroacetic acid to improve peak shape.
- Detection: UV detection at a wavelength where the phenyl group absorbs, typically around 210-260 nm.

- Flow Rate: Approximately 1 mL/min.
- Injection Volume: 10-20 µL.

For quantitative analysis, a standard curve would be generated using known concentrations of a reference standard.

Glucosylceramide Synthase (GCS) Inhibition Assay

This assay is fundamental to characterizing the activity of **DL-threo-PDMP hydrochloride**.

Principle: The assay measures the enzymatic activity of GCS by quantifying the conversion of a labeled ceramide substrate to glucosylceramide. The inhibitory effect of **DL-threo-PDMP hydrochloride** is determined by its ability to reduce the formation of the product.

Materials:

- Cell lysate or purified GCS enzyme
- Labeled ceramide substrate (e.g., fluorescently tagged or radiolabeled)
- UDP-glucose (co-substrate)
- Assay buffer (e.g., Tris-HCl buffer, pH 7.4)
- **DL-threo-PDMP hydrochloride** (inhibitor)
- Stop solution (e.g., chloroform/methanol mixture)
- Detection system appropriate for the label (e.g., fluorescence reader, scintillation counter)

Procedure:

- Enzyme Preparation: Prepare a cell lysate containing GCS or use a purified enzyme preparation.
- Reaction Setup: In a microcentrifuge tube, combine the assay buffer, UDP-glucose, and the labeled ceramide substrate.

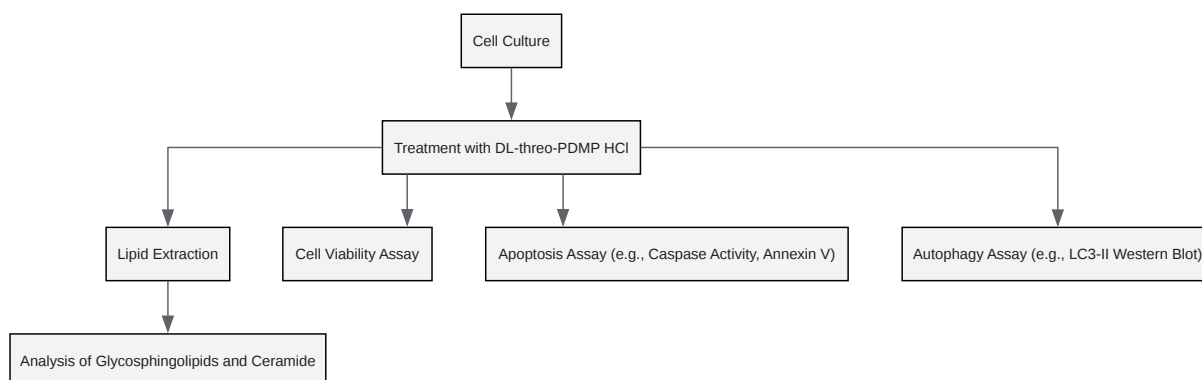
- **Inhibitor Addition:** Add varying concentrations of **DL-threo-PDMP hydrochloride** to the reaction tubes. Include a control with no inhibitor.
- **Enzyme Addition:** Initiate the reaction by adding the GCS enzyme preparation.
- **Incubation:** Incubate the reaction mixture at 37°C for a specified time (e.g., 30-60 minutes).
- **Reaction Termination:** Stop the reaction by adding a chloroform/methanol mixture.
- **Product Extraction:** Vortex the tubes and centrifuge to separate the organic and aqueous phases. The lipid-soluble product (glucosylceramide) will be in the organic phase.
- **Quantification:** Analyze the organic phase using the appropriate detection method to quantify the amount of labeled glucosylceramide formed.
- **Data Analysis:** Calculate the percentage of GCS inhibition at each concentration of **DL-threo-PDMP hydrochloride** and determine the IC₅₀ value.

Signaling Pathways

The primary mechanism of action of **DL-threo-PDMP hydrochloride** is the inhibition of glucosylceramide synthase (GCS). This leads to a decrease in the synthesis of glycosphingolipids and an accumulation of the GCS substrate, ceramide. Ceramide is a bioactive lipid that acts as a second messenger in various signaling pathways, most notably those leading to apoptosis and autophagy.[\[4\]](#)

Experimental Workflow for Studying GCS Inhibition

The following diagram illustrates a typical workflow for investigating the effects of **DL-threo-PDMP hydrochloride** on cellular processes.

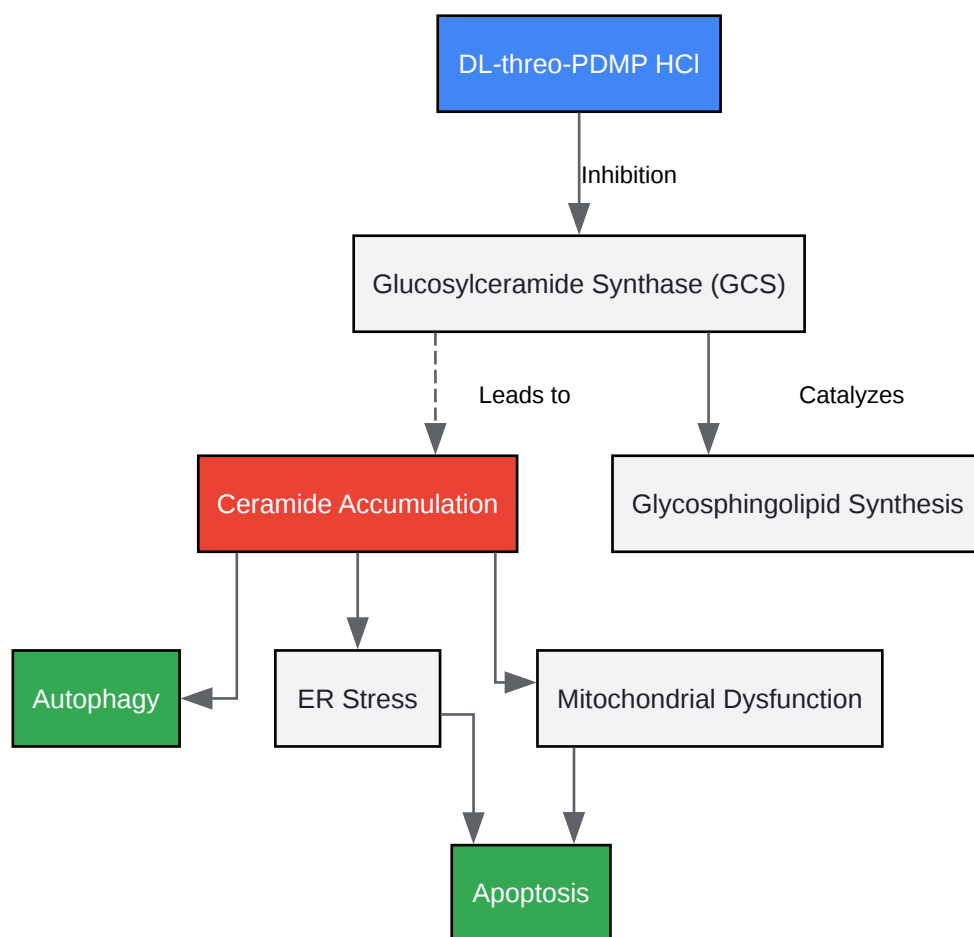


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Caption: Experimental workflow for GCS inhibition studies.

Signaling Pathway of DL-threo-PDMP Hydrochloride-Induced Cell Death

The inhibition of GCS by **DL-threo-PDMP hydrochloride** initiates a signaling cascade that culminates in programmed cell death. The accumulation of ceramide is a central event in this process.



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Caption: Signaling pathway of PDMP-induced cell death.

Conclusion

DL-threo-PDMP hydrochloride is a well-characterized and valuable research tool for studying the roles of glycosphingolipids and ceramides in cellular processes. Its ability to potently inhibit glucosylceramide synthase provides a specific mechanism for manipulating these lipid pathways. The induction of ceramide accumulation by **DL-threo-PDMP hydrochloride** triggers significant downstream effects, including the activation of apoptotic and autophagic pathways, making it a compound of interest for further investigation in various disease models, particularly in oncology. This guide provides a comprehensive summary of its properties and methodologies to aid researchers in their study of this important molecule.

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